

# In-Depth Technical Guide: 4-Acetamido-3-chlorobenzenesulfonyl chloride

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## Compound of Interest

Compound Name: 4-Acetamido-3-chlorobenzenesulfonyl chloride

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Acetamido-3-chlorobenzenesulfonyl chloride**, a key intermediate in the synthesis of various pharmacologically active compounds. This document details its chemical identity, physical and chemical properties, a detailed experimental protocol for its synthesis, and its applications in drug discovery and development.

## Chemical Identity and Synonyms

**4-Acetamido-3-chlorobenzenesulfonyl chloride** is a substituted aromatic sulfonyl chloride. Its chemical structure features an acetamido group and a chlorine atom on the benzene ring, making it a versatile building block for further chemical modifications.

Table 1: Synonyms and Identifiers

Attribute	Value
Systematic Name	4-Acetamido-3-chlorobenzenesulfonyl chloride
CAS Number	16761-18-5[1]
Molecular Formula	C <sub>8</sub> H <sub>7</sub> Cl <sub>2</sub> NO <sub>3</sub> S[1]
Synonyms	2'-Chloro-4'-(chlorosulphonyl)acetanilide[1], N-[2-Chloro-4-(chlorosulphonyl)acetamide[1], 4-acetamido-3-chlorobenzene-1-sulfonyl chloride, 4-(Acetylamino)-3-chlorobenzenesulfonyl chloride

## Physicochemical Properties

The physicochemical properties of **4-Acetamido-3-chlorobenzenesulfonyl chloride** are crucial for its handling, storage, and reaction setup.

Table 2: Physicochemical Data

Property	Value
Molecular Weight	268.12 g/mol [1]
Appearance	White to off-white solid (inferred from analogous compounds)
Melting Point	143 °C
Boiling Point	447.3±40.0 °C (Predicted)
Density	1.566±0.06 g/cm <sup>3</sup> (Predicted)
Solubility	Soluble in various organic solvents such as dichloromethane and chloroform; generally insoluble in water.

# Synthesis of 4-Acetamido-3-chlorobenzenesulfonyl chloride

The synthesis of **4-Acetamido-3-chlorobenzenesulfonyl chloride** is typically achieved through the chlorosulfonation of 3-chloroacetanilide. The following is a detailed experimental protocol based on well-established procedures for analogous compounds.

## Experimental Protocol: Chlorosulfonation of 3-Chloroacetanilide

Objective: To synthesize **4-Acetamido-3-chlorobenzenesulfonyl chloride** from 3-chloroacetanilide.

Materials and Reagents:

- 3-Chloroacetanilide
- Chlorosulfonic acid (freshly distilled for best results)[\[2\]](#)
- Crushed ice
- Distilled water
- Dry benzene (for recrystallization)
- 500 mL round-bottomed flask with a mechanical stirrer
- Cooling bath
- Heating mantle
- Gas absorption trap or fume hood
- Büchner funnel and filter paper

Procedure:

- **Reaction Setup:** In a 500 mL round-bottomed flask equipped with a mechanical stirrer, place 290 g (165 mL, 2.49 moles) of chlorosulfonic acid.<sup>[2]</sup> The flask should be situated in a cooling bath.
- **Addition of Reactant:** Cool the chlorosulfonic acid to approximately 12-15 °C using running water.<sup>[2]</sup> Gradually add 0.5 moles of 3-chloroacetanilide to the cooled chlorosulfonic acid over a period of about 15 minutes, ensuring the temperature is maintained at approximately 15 °C.<sup>[2]</sup> This reaction evolves significant amounts of hydrogen chloride gas and should be performed in a well-ventilated fume hood or with a gas absorption trap.<sup>[2]</sup>
- **Reaction Completion:** After the addition of 3-chloroacetanilide is complete, heat the reaction mixture to 60 °C for two hours to ensure the reaction goes to completion.<sup>[2]</sup> The completion of the reaction can be visually monitored by the cessation of hydrogen chloride evolution, indicated by the disappearance of tiny bubbles in the mixture.<sup>[2]</sup>
- **Work-up:** Pour the resulting syrupy liquid slowly and with constant stirring into a beaker containing 1 kg of crushed ice and a minimal amount of water to facilitate stirring.<sup>[2]</sup> This step should also be conducted in a fume hood due to the vigorous reaction of excess chlorosulfonic acid with water.
- **Isolation of Crude Product:** The solid **4-Acetamido-3-chlorobenzenesulfonyl chloride** will precipitate out of the solution. Collect the solid product by suction filtration using a Büchner funnel.<sup>[2]</sup> Wash the collected solid with cold water to remove any remaining acid.<sup>[2]</sup>
- **Purification (Optional):** For a purer product, the crude material can be dried and then recrystallized from dry benzene. The sulfonyl chloride is sparingly soluble in hot benzene.<sup>[2]</sup>

**Expected Yield:** The yield of the crude product is typically in the range of 77-81% based on the starting acetanilide derivative.<sup>[2]</sup>

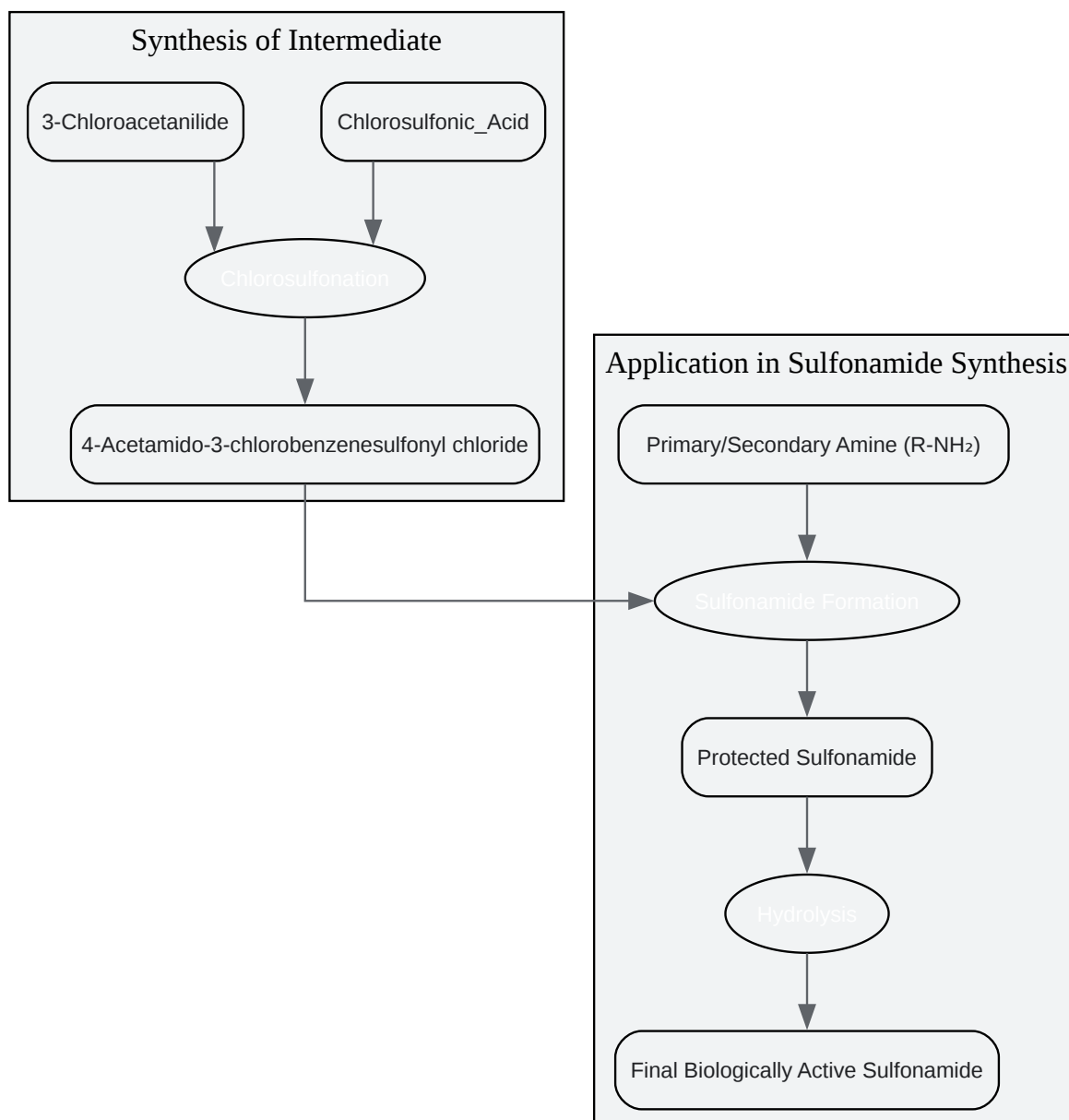
## Applications in Drug Discovery and Development

**4-Acetamido-3-chlorobenzenesulfonyl chloride** is a valuable intermediate in the synthesis of sulfonamides, a class of compounds with a broad spectrum of biological activities. Its primary application lies in its use as a building block for creating libraries of novel compounds for screening and lead optimization in drug discovery programs.

The sulfonyl chloride moiety is highly reactive towards nucleophiles, particularly primary and secondary amines, leading to the formation of sulfonamides. The acetamido group can be hydrolyzed to the corresponding aniline, providing another point for chemical modification. The chlorine atom on the benzene ring can also influence the pharmacokinetic and pharmacodynamic properties of the final compounds.

## Logical Workflow: Synthesis of Sulfonamides

The general workflow for the utilization of **4-Acetamido-3-chlorobenzenesulfonyl chloride** in the synthesis of sulfonamides is depicted below. This process is a cornerstone of many medicinal chemistry campaigns aimed at developing new therapeutic agents.



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Caption: Synthetic workflow of **4-Acetamido-3-chlorobenzenesulfonyl chloride** and its use.

## Safety and Handling

**4-Acetamido-3-chlorobenzenesulfonyl chloride** is a reactive chemical and should be handled with appropriate safety precautions. It is corrosive and reacts with water, releasing hydrochloric acid. Personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn at all times. All manipulations should be carried out in a well-ventilated fume hood.

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## References

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